An In-depth Technical Guide to Muscaridine (CAS 6801-43-0)

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Muscaridine*
CAS No.:	*6801-43-0*
Cat. No.:	*B3055946*

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Executive Summary

Muscaridine (CAS 6801-43-0) is a naturally occurring alkaloid, structurally related to the well-known parasympathomimetic agent, muscarine.[1] Found in certain species of mushrooms, particularly within the genera Inocybe and Clitocybe, **muscaridine**'s pharmacological profile is of significant interest to researchers studying the cholinergic nervous system.[1] This technical guide provides a comprehensive overview of the current research on **muscaridine**, including its chemical properties, known pharmacological activities, and detailed experimental protocols for its study. A key finding is that while structurally similar to muscarine, **muscaridine** exhibits a markedly different interaction with muscarinic acetylcholine receptors, most notably a lack of agonist activity at the M3 receptor subtype. This document aims to serve as a foundational resource for scientists engaged in cholinergic signaling research and drug development.

Chemical and Physical Properties

Muscaridine is a quaternary ammonium compound with the following key identifiers and properties:

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Property	Value	Reference
CAS Number	6801-43-0	[1]
Molecular Formula	$C_9H_{22}NO_2^+$	[1]
Molecular Weight	176.28 g/mol	[1]
IUPAC Name	[(4R,5S)-4,5-dihydroxyhexyl]-trimethylazanium	[1]
Canonical SMILES	CC(C(CCC--INVALID-LINK--(C)C)O)O	[1]
Isomeric SMILES	C--INVALID-LINK--(C)C)O">C@@HO	[1]
InChI Key	LPZBCQRFTKPWLL-DTWKUNHWSA-N	[1]

Pharmacological Profile

Muscaridine's interaction with the cholinergic system is primarily through muscarinic acetylcholine receptors (mAChRs), a family of five G protein-coupled receptors (M1-M5) that mediate the majority of the effects of acetylcholine in the central and peripheral nervous systems.

Muscarinic Receptor Binding and Functional Activity

Current research indicates a significant divergence in the pharmacological activity of **muscaridine** compared to its structural analog, muscarine. While muscarine is a potent agonist at various muscarinic receptor subtypes, available data for **muscaridine** suggests a much weaker or non-existent agonist profile.

Quantitative Data Summary:

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Receptor Subtype	Binding Affinity (Ki)	Functional Activity (EC_{50}/IC_{50})	Reference(s)
M1	Data not available	Data not available	
M2	Data not available	Data not available	
M3	Data not available	No detectable agonist activity up to 10 µM	[1]
M4	Data not available	Data not available	
M5	Data not available	Data not available	

This table highlights the current gap in the comprehensive pharmacological characterization of **Muscaridine** across all muscarinic receptor subtypes.

The lack of agonist activity at the M3 receptor is a critical finding, as this subtype is heavily involved in smooth muscle contraction and glandular secretion. This suggests that **muscaridine**'s physiological effects, if any, may be mediated by other muscarinic receptor subtypes or through different mechanisms altogether.

Muscarinic Acetylcholine Receptor Signaling Pathways

Understanding the signaling pathways of the five muscarinic receptor subtypes is crucial for interpreting the potential effects of **muscaridine**.

Gq/11-Coupled Receptors (M1, M3, M5)

The M1, M3, and M5 receptor subtypes primarily couple to the Gq/11 family of G proteins. Activation of this pathway leads to the stimulation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP_2) into two secondary messengers: inositol trisphosphate (IP_3) and diacylglycerol (DAG). IP_3 mediates the release of intracellular calcium (Ca^{2+}) from the endoplasmic reticulum, while DAG activates protein kinase C (PKC).

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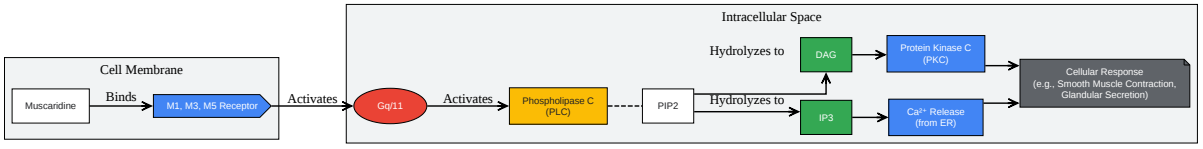

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Caption: Gq/11 signaling pathway for M1, M3, and M5 muscarinic receptors.

Gi/o-Coupled Receptors (M2, M4)

The M2 and M4 receptor subtypes couple to the Gi/o family of G proteins. Activation of this pathway inhibits the enzyme adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels. The βγ subunits of the Gi/o protein can also directly modulate the activity of ion channels, such as inwardly rectifying potassium channels.

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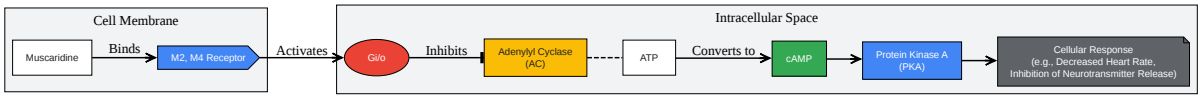

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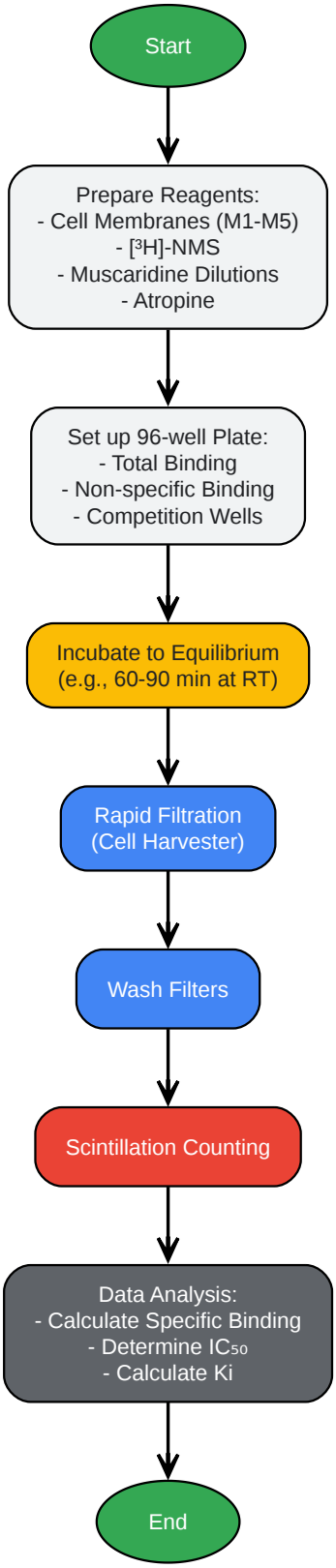

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References

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